

In-Depth Technical Guide to Phyllalbine (C₁₆H₂₁NO₄)

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Compound of Interest

Compound Name: *Phyllalbine*

Cat. No.: *B000082*

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Abstract

Phyllalbine, a tropane alkaloid with the molecular formula C₁₆H₂₁NO₄, is a naturally occurring compound found in various species of the *Convolvulus* genus. With a molecular weight of 291.34 g/mol, this molecule holds potential for pharmacological exploration due to its structural relationship to other bioactive tropane alkaloids and vanillic acid esters. This technical guide provides a comprehensive overview of the current knowledge on **Phyllalbine**, including its physicochemical properties, and explores its potential biological activities and mechanisms of action based on available data and structure-activity relationship analysis. Detailed experimental protocols for the extraction, isolation, and analysis of related tropane alkaloids are also presented to facilitate further research and development.

Chemical and Physical Properties

Phyllalbine is characterized by a tropane core esterified with vanillic acid. This unique structure underpins its physicochemical properties and is suggestive of its potential biological activities.

Property	Value	Source(s)
Molecular Formula	C16H21NO4	[1][2][3][4]
Molecular Weight	291.34 g/mol	[1][2]
CAS Number	4540-25-4	[2]
IUPAC Name	(8-methyl-8-azabicyclo[3.2.1]octan-3-yl) 4-hydroxy-3-methoxybenzoate	[1]
Synonyms	Vanilloyltropine	[2][4]
Appearance	Cream-white powder	
Melting Point	209-210 °C	
Solubility	Soluble in organic solvents such as ethanol and methanol.	
Optical Activity	$[\alpha]_{D22} \pm 0^\circ$	

Potential Biological Activities and Mechanisms of Action

Direct experimental data on the biological activities of **Phyllalbine** are limited. However, based on its chemical structure and the known activities of related compounds, several potential pharmacological effects can be inferred.

Central Nervous System (CNS) Activity

The tropane alkaloid scaffold is a well-established pharmacophore for CNS activity.[5] A related tropane alkaloid, Convolamine, also isolated from a Convolvulus species, has been identified as a potent positive modulator of the sigma-1 receptor, exhibiting cognitive and neuroprotective properties.[6] This suggests that **Phyllalbine** may also interact with CNS receptors. The vanillic acid moiety is also known to possess neuroprotective effects.[7]

Hypothesized Signaling Pathway: Sigma-1 Receptor Modulation

Based on the activity of Convolamine, a potential mechanism of action for **Phyllalbine** could involve the modulation of the sigma-1 receptor, a unique intracellular chaperone protein implicated in cellular stress responses, neuronal plasticity, and neuroprotection.

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